

Environmental Impact & Performance Profile: 2-Bromo-4-nitropyridine

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Compound of Interest

Compound Name: 2-Bromo-4-nitropyridine

CAS No.: 6945-67-1

Cat. No.: B184007

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Executive Summary: The Halogen Trade-Off

In pharmaceutical process chemistry, the selection of halogenated heterocyclic building blocks is often a negotiation between synthetic efficiency and environmental cost. **2-Bromo-4-nitropyridine** (BNP) is a high-value intermediate favored for its superior reactivity in palladium-catalyzed cross-couplings compared to its chlorinated analog, 2-Chloro-4-nitropyridine (CNP). However, this reactivity comes at a price: higher molecular weight (lower atom economy), increased potential for bioaccumulation, and distinct aquatic toxicity profiles.

This guide provides an objective, data-driven comparison of BNP versus CNP, outlining the environmental causality of their use and defining the experimental protocols required to validate their ecological footprint.

Comparative Technical Specifications

The following metrics contrast the physicochemical and environmental properties of BNP against its primary alternative, CNP.

Table 1: Physicochemical & Environmental Profile

Metric	2-Bromo-4-nitropyridine (BNP)	2-Chloro-4-nitropyridine (CNP)	Impact Analysis
CAS Number	6945-67-1	23056-36-2	—
Formula	C ₅ H ₃ BrN ₂ O ₂	C ₅ H ₃ ClN ₂ O ₂	—
Mol. ^{[1][2][3][4][5]} Weight	202.99 g/mol	158.54 g/mol	CNP offers 22% better mass efficiency.
LogP (Est.)	~1.6 - 1.9	~1.1 - 1.3	BNP is more lipophilic, indicating higher bioaccumulation potential.
Reactivity (Pd)	High (Weak C-Br bond)	Moderate (Stronger C-Cl bond)	BNP allows milder conditions/lower catalyst loading.
Reactivity (SNAr)	Moderate	High	CNP is often superior in SNAr due to electronegativity.
Aquatic Tox (Est.)	High (EC ₅₀ < 15 mg/L)	Moderate (EC ₅₀ ~ 20-30 mg/L)	Based on read-across from p-nitrobromobenzene analogs.

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Expert Insight: While CNP appears "greener" due to mass efficiency, the process mass intensity (PMI) may actually favor BNP if the downstream reaction (e.g., a difficult Suzuki coupling) fails or requires excessive heating/catalyst with CNP. The environmental impact must be calculated on the entire synthetic route, not just the intermediate's mass.

Environmental Fate & Transport Mechanisms

Understanding the fate of BNP requires analyzing its degradation pathways. Unlike aliphatic halides, the pyridine ring confers stability, making persistence a key concern.

Hydrolysis and Photolysis

BNP is relatively stable to hydrolysis at neutral pH due to the electron-deficient nature of the nitropyridine ring. However, under alkaline conditions ($\text{pH} > 9$), the nitro group facilitates nucleophilic attack by hydroxide ions, potentially releasing nitrite and generating hydroxylated byproducts.

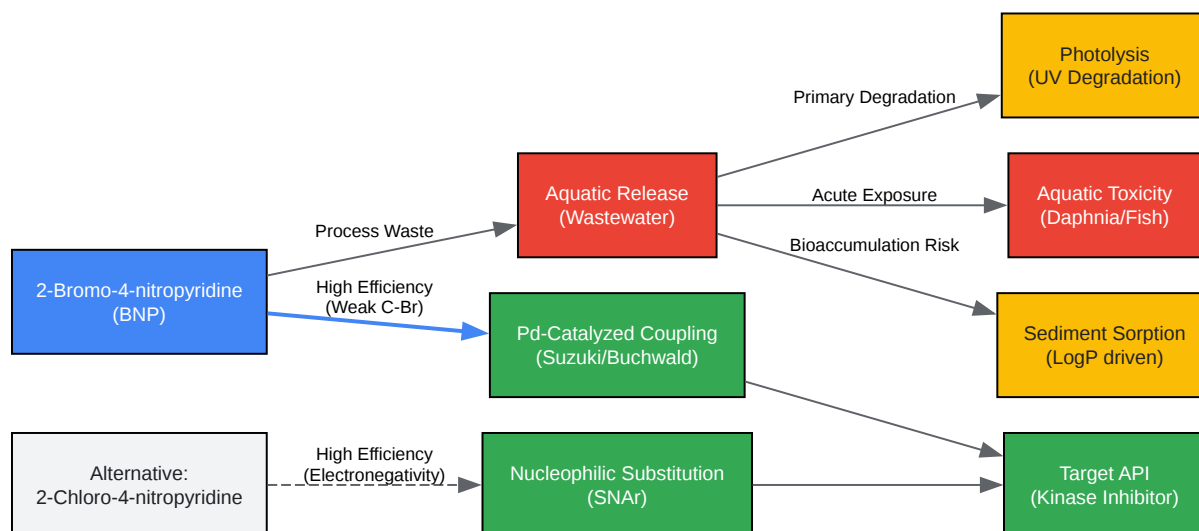
Photolysis is the dominant degradation pathway in surface waters. The nitro group acts as a chromophore, absorbing UV light and inducing ring cleavage or nitro-nitrite rearrangement.

Bioaccumulation Potential

With a LogP approaching 2.0, BNP sits on the threshold where bioconcentration in aquatic organisms becomes a concern. While not classified as PBT (Persistent, Bioaccumulative, Toxic) under REACH strict criteria (usually $\text{LogP} > 4$), it partitions into organic matter in sediments more aggressively than CNP.

Visualizing the Impact Pathways

The following diagram illustrates the dichotomy between the synthetic utility of BNP and its environmental fate.



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Figure 1: Comparative workflow showing the synthetic advantage of BNP in metal-catalyzed couplings versus its environmental downstream risks.

Experimental Protocols for Impact Assessment

As standard SDS data is often sparse for specific intermediates, the following self-validating protocols are recommended for internal EHS assessment.

Protocol A: Determination of Hydrolysis Rate (Adapted from OECD 111)

Objective: To determine the half-life (

) of BNP in aqueous buffers.

- Preparation: Prepare sterile buffer solutions at pH 4.0, 7.0, and 9.0.
- Spiking: Dissolve BNP in methanol (stock) and spike into buffers to a final concentration of 10 mg/L (ensure methanol < 1% v/v).

- Incubation: Maintain samples in the dark at 50°C (accelerated test) in a thermostated water bath.
- Sampling: Aliquot 1 mL samples at

hours.
- Analysis: Analyze via HPLC-UV (254 nm) using a C18 column. Mobile phase: Acetonitrile/Water (60:40) + 0.1% Formic Acid.
- Validation:
 - Control: Run a blank buffer to check for matrix interference.
 - Linearity: Plot

vs. time. A straight line indicates pseudo-first-order kinetics.

Protocol B: *Daphnia magna* Acute Immobilization Test (Adapted from OECD 202)

Objective: To determine the EC50 (concentration immobilizing 50% of test subjects) over 48 hours.

- Test Organism: *Daphnia magna* (less than 24h old).
- Test Solutions: Prepare a geometric series of BNP concentrations (e.g., 1.0, 3.2, 10, 32, 100 mg/L) in standard ISO medium.
- Setup: Place 5 daphnids per vessel, 4 replicates per concentration.
- Conditions: 20°C ± 1°C; 16h light / 8h dark cycle.
- Observation: Record immobility at 24h and 48h. "Immobility" is defined as the inability to swim within 15 seconds after gentle agitation.
- Calculation: Use Probit analysis to calculate the 48h-EC50.

- Validity Criteria: Control mortality must not exceed 10%. Dissolved oxygen must remain > 3 mg/L.

Green Chemistry Evaluation: Atom Economy & E-Factor

When choosing between BNP and CNP, the "Green" choice depends on the reaction yield.

Scenario: Suzuki Coupling with Phenylboronic Acid.

- With BNP: Yield 92%, Catalyst 1 mol%.
- With CNP: Yield 65%, Catalyst 5 mol% (due to slower oxidative addition).

Calculation:

Although CNP is lighter (better atom economy theoretically), the lower yield generates significantly more solvent waste and purification burden. Therefore, BNP is the environmentally superior choice only if it enables a significant reduction in catalyst loading and solvent use.

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